

In-Depth Technical Guide: β -Alanine Benzyl Ester p-Toluenesulfonate

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Compound of Interest

Compound Name:	<i>beta</i> -Alanine Benzyl Ester <i>p</i> -Toluenesulfonate
Cat. No.:	B555162

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties and synthesis of β -alanine benzyl ester p-toluenesulfonate. This compound serves as a valuable building block in peptide synthesis and other areas of medicinal chemistry. This document details its characteristic spectroscopic data, a reliable synthesis protocol, and visual representations of its synthesis and structure-spectrum correlations.

Disclaimer: Due to the limited availability of publicly accessible experimental spectra, the spectroscopic data presented in this guide are predicted based on established principles of NMR, IR, and mass spectrometry, and analysis of structurally related compounds.

Spectroscopic Data

The following tables summarize the predicted spectroscopic data for β -alanine benzyl ester p-toluenesulfonate.

Table 1: Predicted ^1H NMR Spectral Data (500 MHz, DMSO-d_6)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.48	d	2H	Ar-H (Toluenesulfonate, ortho to $-\text{SO}_3$)
~7.35	m	5H	Ar-H (Benzyl)
~7.12	d	2H	Ar-H (Toluenesulfonate, ortho to $-\text{CH}_3$)
~5.15	s	2H	$-\text{O-CH}_2\text{-Ph}$
~3.10	t	2H	$\text{H}_2\text{N}^+\text{-CH}_2\text{-}$
~2.80	t	2H	$-\text{CH}_2\text{-C(O)O-}$
~2.29	s	3H	Ar- CH_3

d = doublet, t = triplet, m = multiplet, s = singlet

**Table 2: Predicted ^{13}C NMR Spectral Data (125 MHz,
DMSO- d_6)**

Chemical Shift (δ) ppm	Assignment
~171.5	C=O (Ester)
~145.2	Ar-C (Toluenesulfonate, attached to $-\text{SO}_3$)
~138.0	Ar-C (Toluenesulfonate, attached to $-\text{CH}_3$)
~136.1	Ar-C (Benzyl, ipso)
~128.8	Ar-CH (Benzyl)
~128.4	Ar-CH (Benzyl)
~128.2	Ar-CH (Toluenesulfonate)
~125.5	Ar-CH (Toluenesulfonate)
~65.8	$-\text{O-CH}_2\text{-Ph}$
~35.7	$\text{H}_2\text{N}^+ \text{-CH}_2\text{-}$
~31.2	$-\text{CH}_2\text{-C(O)O-}$
~20.8	Ar- CH_3

Table 3: Predicted Infrared (IR) Spectral Data

Wavenumber (cm^{-1})	Intensity	Assignment
~3030	Medium	Aromatic C-H Stretch
~2950	Medium	Aliphatic C-H Stretch
~1735	Strong	C=O Stretch (Ester)
~1600, ~1495	Medium	Aromatic C=C Stretch
~1220, ~1160	Strong	S=O Stretch (Sulfonate)
~1120	Strong	C-O Stretch (Ester)
~1030, ~1010	Strong	S-O Stretch (Sulfonate)

Table 4: Predicted Mass Spectrometry (MS) Data (ESI+)

m/z	Interpretation
180.10	$[\text{M}+\text{H}]^+$ of free β -alanine benzyl ester
173.05	$[\text{M}]^+$ of p-toluenesulfonic acid
91.05	$[\text{C}_7\text{H}_7]^+$ (Tropylium ion from benzyl group)

Experimental Protocols

The synthesis of β -alanine benzyl ester p-toluenesulfonate is typically achieved through a Fischer-Speier esterification.[\[1\]](#)[\[2\]](#) This method involves the acid-catalyzed reaction of β -alanine with benzyl alcohol.

Synthesis of β -Alanine Benzyl Ester p-Toluenesulfonate

Materials:

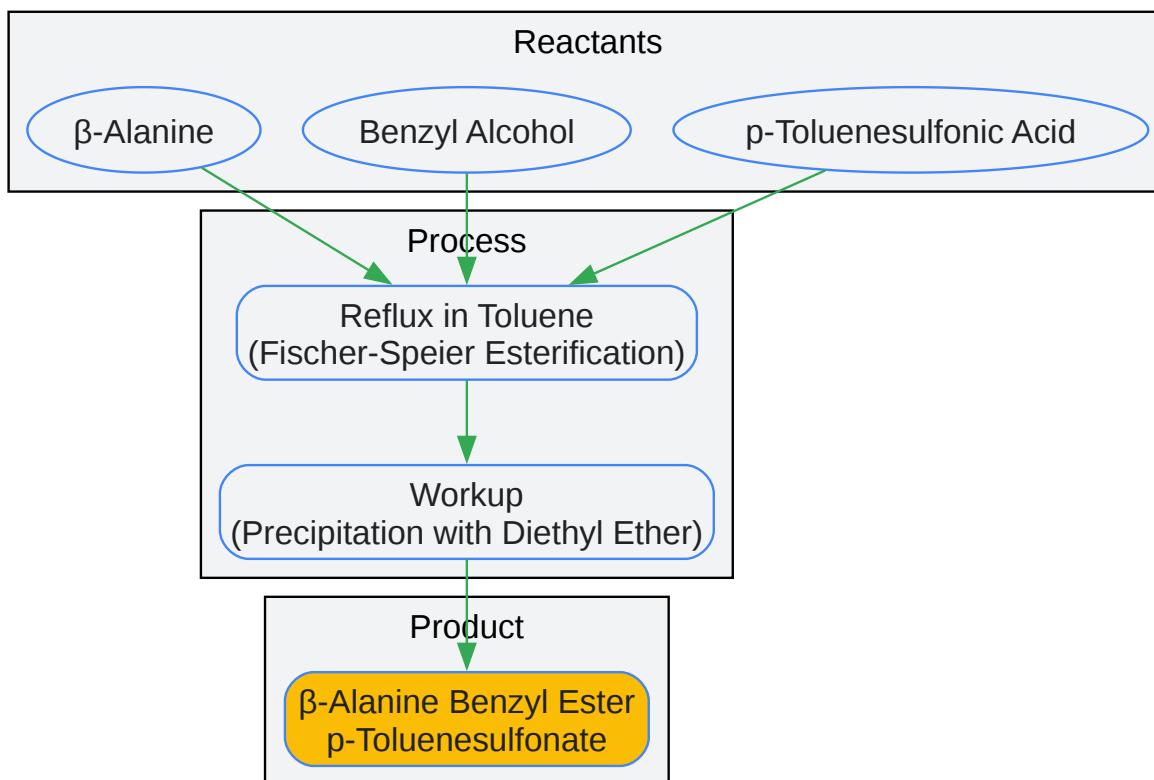
- β -Alanine
- Benzyl alcohol
- p-Toluenesulfonic acid monohydrate
- Toluene
- Diethyl ether
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stir bar, add β -alanine (1.0 eq.), p-toluenesulfonic acid monohydrate (1.1 eq.), benzyl alcohol (3.0 eq.), and toluene (as the azeotroping solvent).
- Heat the mixture to reflux with vigorous stirring. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is typically complete when the theoretical amount of water has been collected (usually 4-8 hours).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Reduce the volume of the toluene solution under reduced pressure using a rotary evaporator.
- Add an excess of diethyl ether to the concentrated solution to precipitate the product.
- Collect the white solid by vacuum filtration and wash with a small amount of cold diethyl ether.
- Dry the product under vacuum to yield β -alanine benzyl ester p-toluenesulfonate.

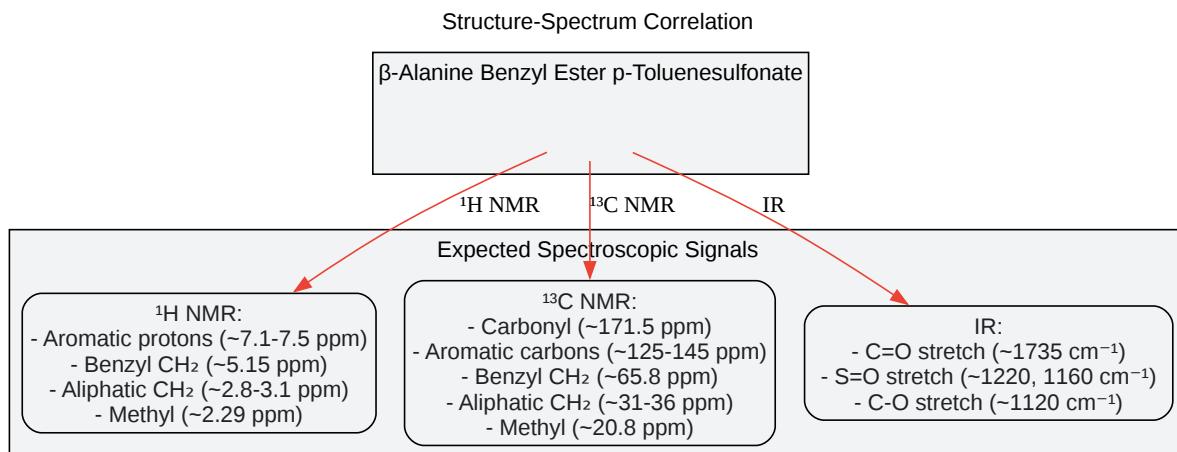
Visualizations

Synthesis Workflow

Synthesis of β -Alanine Benzyl Ester p-Toluenesulfonate[Click to download full resolution via product page](#)

Caption: Synthesis workflow for β -alanine benzyl ester p-toluenesulfonate.

Structure-Spectrum Correlation



Caption: Correlation of structure with expected spectroscopic signals.

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References

- 1. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 2. Preparation of enantiopure methionine, arginine, tryptophan, and proline benzyl esters in green ethers by Fischer-Speier reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
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